

Application Notes and Protocols: MBX3135 in Microbiology Research

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Compound of Interest

Compound Name: MBX3135

Cat. No.: B12369508

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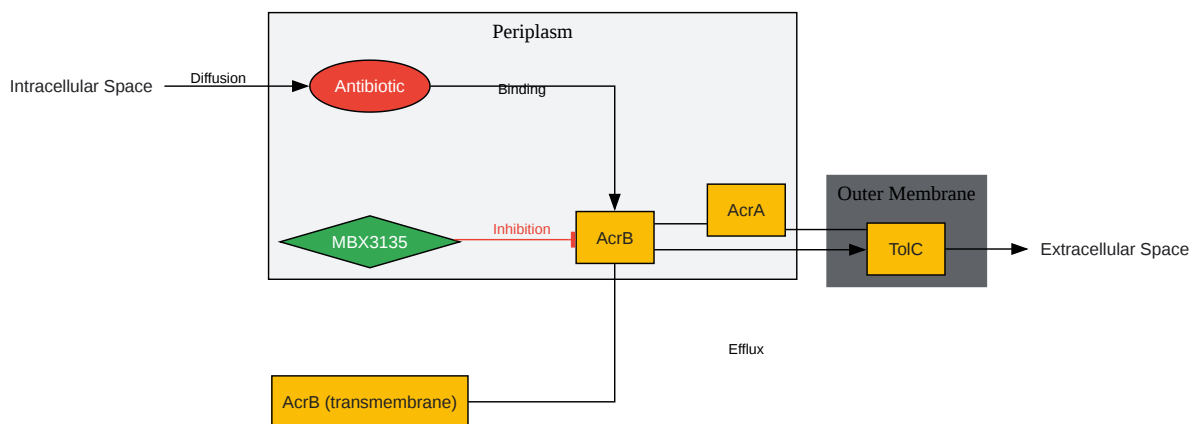
Introduction

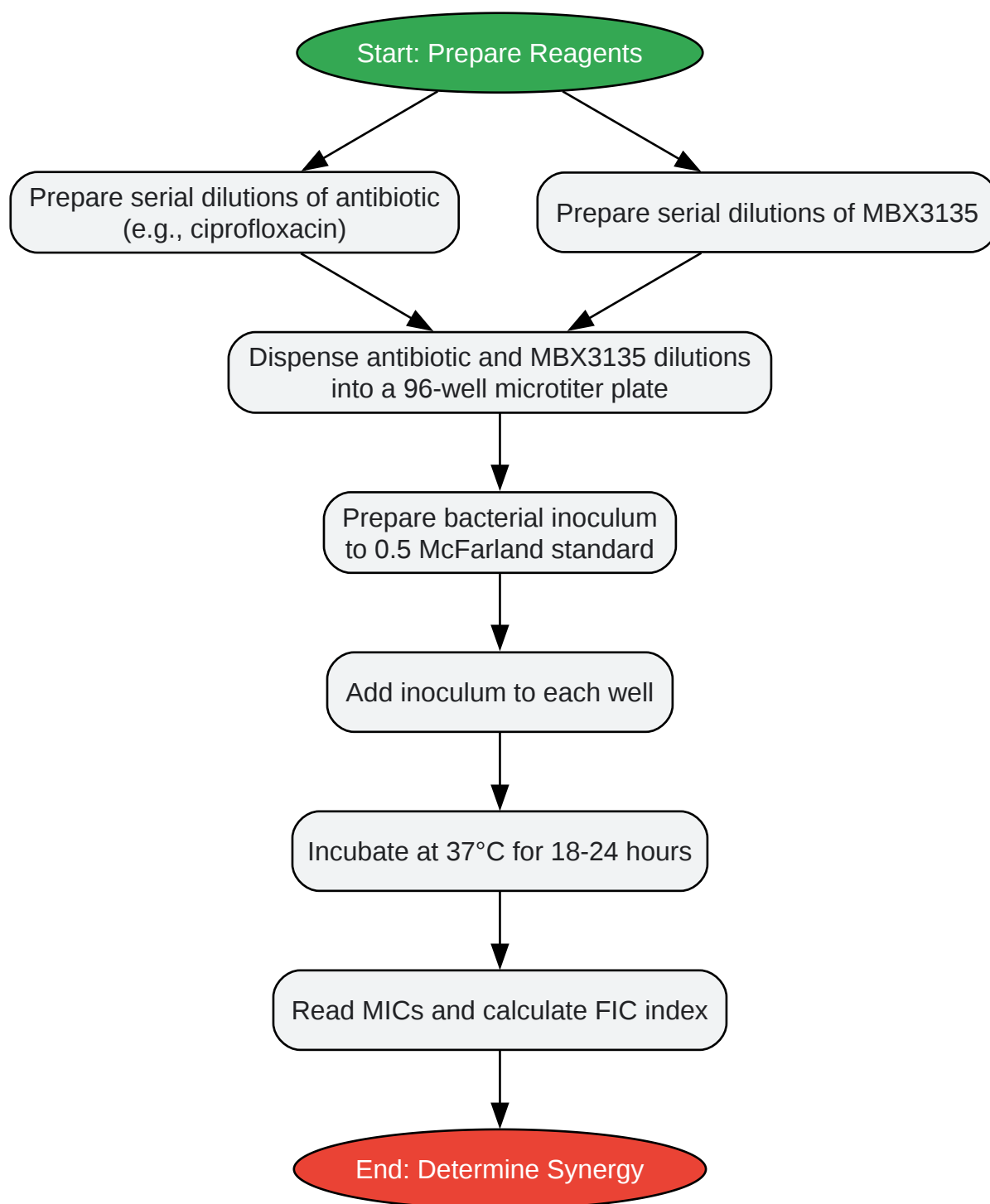
The emergence of multidrug-resistant (MDR) Gram-negative bacteria presents a significant global health challenge.[1][2] One of the primary mechanisms contributing to this resistance is the overexpression of efflux pumps, which actively expel antibiotics from the bacterial cell, reducing their intracellular concentration and efficacy.[2][3] The Resistance-Nodulation-Division (RND) superfamily of efflux pumps, particularly the AcrAB-TolC system in *Escherichia coli* and its orthologs in other Gram-negative pathogens, are major contributors to this phenotype.[1][4][5] **MBX3135** is a potent, novel pyranopyridine-based efflux pump inhibitor (EPI) designed to counteract this resistance mechanism.[1][6] By inhibiting the AcrB component of the AcrAB-TolC pump, **MBX3135** restores the susceptibility of MDR bacteria to a range of antibiotics.[1][7] These application notes provide an overview of **MBX3135**, its mechanism of action, and detailed protocols for its use in microbiology research.

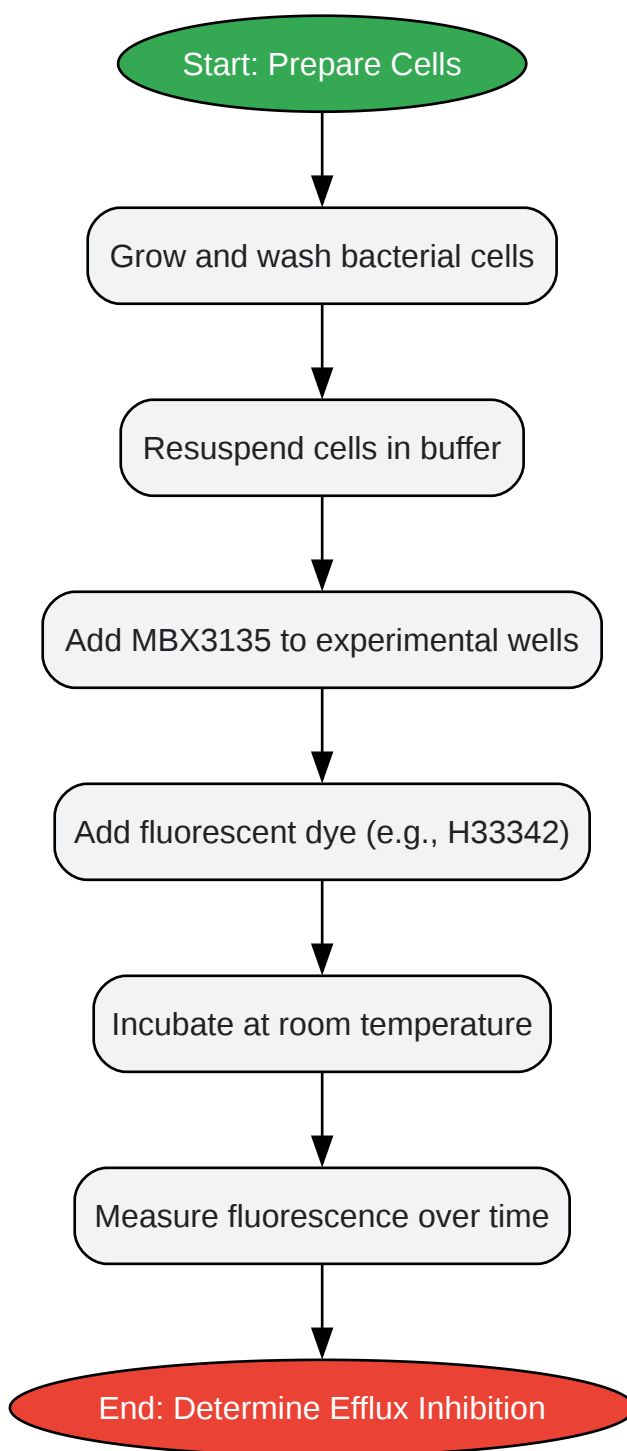
Mechanism of Action

MBX3135 functions as a direct inhibitor of AcrB, the inner membrane transporter component of the tripartite AcrAB-TolC efflux pump.[1][4] This pump is a homotrimer where each AcrB

protomer cycles through three distinct conformations: loose (L), tight (T), and open (O), which correspond to substrate binding, translocation, and extrusion, respectively.[1][4] **MBX3135** binds to a hydrophobic trap within the periplasmic domain of the AcrB T protomer.[6][8] This binding is stabilized by a complex network of hydrogen bonds.[1] By occupying this site, **MBX3135** is thought to sterically hinder the binding of antibiotic substrates and/or inhibit the conformational changes required for the pump's functional rotation, effectively disabling the efflux mechanism.[1][4] This leads to the accumulation of antibiotics inside the bacterial cell, allowing them to reach their therapeutic targets.







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